

An In-depth Technical Guide to the Physicochemical Properties of 3-(Hexyloxy)propylamine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **3-(Hexyloxy)propylamine**, a versatile bifunctional molecule featuring both an ether linkage and a primary amine group.[1] This unique structure imparts amphiphilic characteristics, making it a valuable intermediate in various chemical syntheses.[1] Understanding its physical and chemical properties is crucial for its effective application in research, development, and industrial processes.

Core Physicochemical Data

The following table summarizes the key quantitative physicochemical properties of **3- (Hexyloxy)propylamine** gathered from various sources. Discrepancies in reported values are noted, which may arise from different experimental conditions or measurement techniques.



Property	Value	Source(s)
Molecular Formula	C9H21NO	[2][3][4][5][6]
Molecular Weight	159.27 g/mol	[1][2][3][4][6]
IUPAC Name	3-hexoxypropan-1-amine	[2][6]
CAS Number	16728-61-3	[1][2][3]
Appearance	Colorless to light yellow liquid	[4]
Odor	Amine-like	[4]
Boiling Point	Approx. 200 - 210 °C	[4]
229.7 °C at 760 mmHg	[5][6]	
Density	Approx. 0.84 g/cm ³	[4]
0.851 g/cm ³	[5][6]	
Solubility in Water	Slightly soluble	[4]
Flash Point	Approx. 78 °C	[4]
79.4 °C	[5]	
Vapor Pressure	Low	[4]
рН	Basic	[4]

Mandatory Safety and Hazard Information

3-(Hexyloxy)propylamine is classified as a hazardous substance. It is harmful if swallowed and causes severe skin burns and eye damage.[2] Appropriate personal protective equipment, including gloves, protective clothing, and eye/face protection, should be worn when handling this chemical.[7] Store in a cool, dry, and well-ventilated area away from heat sources and oxidizing agents.[4]

Experimental Protocols



The following are detailed methodologies for determining the key physicochemical properties of **3-(Hexyloxy)propylamine**, based on standardized testing protocols.

Determination of Boiling Point (ASTM D1120 / OECD 103)

The equilibrium boiling point is determined by heating a sample of **3-(Hexyloxy)propylamine** under controlled conditions at atmospheric pressure.

- Apparatus: A 100-mL round-bottom flask with a short neck and a side-entering tube for a thermometer or thermocouple, a water-cooled reflux condenser, and a heat source (e.g., electric heating mantle) are required.[8]
- Procedure: A 60 mL sample of the liquid is placed in the flask with a few boiling chips.[8] The flask is connected to the reflux condenser, and the thermometer/thermocouple is positioned so that the bulb is centered in the flask, just above the bottom.[8] The sample is heated at a steady rate until it boils. The temperature is recorded when it remains constant for a set period, indicating that equilibrium has been reached.[1][8][9][10][11] This temperature is the observed boiling point.
- Correction: The observed boiling point is corrected to standard atmospheric pressure (101.3 kPa).

Determination of Density (ASTM D4052)

The density of liquid **3-(Hexyloxy)propylamine** can be accurately measured using a digital density meter.

- Apparatus: A digital density meter equipped with an oscillating U-tube is used.[5][12][13][14]
 [15]
- Procedure: The instrument is calibrated with a reference standard of known density. A small volume of the sample (approximately 1-2 mL) is then injected into the thermostatically controlled U-tube.[14][15] The instrument measures the change in the oscillation frequency of the U-tube caused by the sample's mass.[7][15] This frequency change is then used to calculate the density of the sample.[7]



 Data Reporting: The density is typically reported in g/cm³ or kg/m³ at a specified temperature.[5]

Determination of Water Solubility (OECD 105)

The water solubility of **3-(Hexyloxy)propylamine** can be determined using the flask method, which is suitable for substances with solubilities above 10^{-2} g/L.[16][17][18]

- Apparatus: A constant temperature water bath, flasks with stoppers, a centrifuge (if necessary), and an analytical method to quantify the concentration of the substance in water.
- Procedure: An excess amount of 3-(Hexyloxy)propylamine is added to a flask containing purified water. The flask is then agitated in the constant temperature bath (preferably at 20 °C) for a sufficient time to reach equilibrium (saturation).[16][17][18] After equilibrium is reached, the mixture is allowed to stand, and if necessary, centrifuged or filtered to separate the undissolved substance. The concentration of 3-(Hexyloxy)propylamine in the clear aqueous phase is then determined by a suitable analytical technique (e.g., chromatography).
- Data Reporting: The water solubility is reported as the mass concentration of the substance in the saturated aqueous solution.[16]

Determination of Flash Point (ASTM D93)

The flash point is determined using a Pensky-Martens closed-cup tester.[2][3][4][6][19][20][21]

- Apparatus: A manual or automated Pensky-Martens closed-cup apparatus, which consists of a test cup, a lid with an ignition source, a stirrer, and a heating source.
- Procedure: The test cup is filled with the sample to a specified level.[3] The lid is placed on the cup, and the sample is heated at a controlled rate while being continuously stirred.[3] At regular temperature intervals, the stirring is stopped, and an ignition source is applied to the vapor space above the liquid.[3] The flash point is the lowest temperature at which the application of the ignition source causes the vapors of the sample to ignite.[3]

Logical Workflow for Physicochemical Property Determination



The following diagram illustrates a logical workflow for the characterization of the physicochemical properties of a chemical substance like **3-(Hexyloxy)propylamine**.

Caption: Logical workflow for determining physicochemical properties.

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